

Lincomycin 2-phosphate CAS number and molecular weight

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Compound of Interest

Compound Name: *Lincomycin 2-phosphate*

Cat. No.: *B1146538*

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Lincomycin 2-Phosphate: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Lincomycin 2-phosphate**, a phosphate ester of the lincosamide antibiotic Lincomycin. This document consolidates key chemical and physical data, outlines its biological activity and mechanism of action, and provides insights into its analysis and synthesis.

Core Data Presentation

The following tables summarize the essential quantitative information for **Lincomycin 2-phosphate**.

Identifier	Value	Reference
CAS Number	27480-30-4	[1] [2] [3]
Molecular Formula	C ₁₈ H ₃₅ N ₂ O ₉ PS	[1] [2] [3] [4] [5]
Synonyms	Clindamycin Phosphate EP Impurity F, Lincomycin phosphate	[1] [4]

Physicochemical Properties	Value	Reference
Molecular Weight	486.52 g/mol	[1][3][4][5]
Appearance	White to Off-white Solid	[4]
Solubility	Slightly soluble in water and methanol (with heating)	[4]
Storage Temperature	-20 °C	[4]

Biological Activity and Mechanism of Action

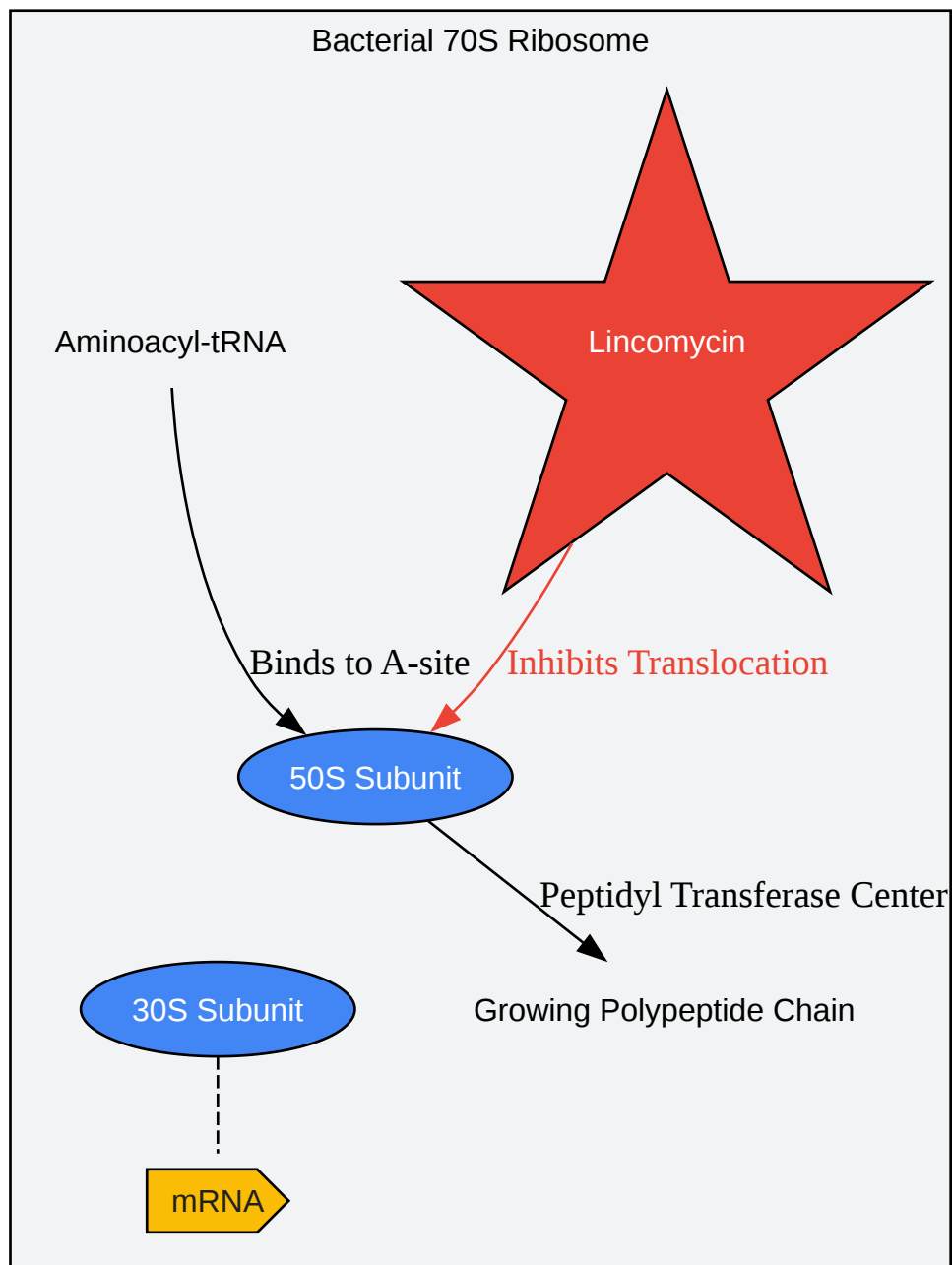
Lincomycin 2-phosphate is a derivative of Lincomycin, an antibiotic that inhibits bacterial protein synthesis. The parent compound, Lincomycin, binds to the 23S portion of the 50S ribosomal subunit, causing premature dissociation of the peptidyl-tRNA from the ribosome.

Lincomycin 2-phosphate is considered a pro-drug, which is converted to the active form, Lincomycin, in the body.

The primary application of **Lincomycin 2-phosphate** is in veterinary medicine. It is also recognized as an impurity in the production of Clindamycin.[1][4] The antibacterial spectrum is primarily against Gram-positive bacteria.

Mechanism of Action on Bacterial Ribosome

Mechanism of Action of Lincosamides

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Caption: Inhibition of bacterial protein synthesis by Lincomycin.

Experimental Protocols

Synthesis and Purification of Lincomycin 2-phosphate

A general method for the preparation and purification of **Lincomycin 2-phosphate** involves the phosphorylation of Lincomycin followed by purification using ion-exchange chromatography.

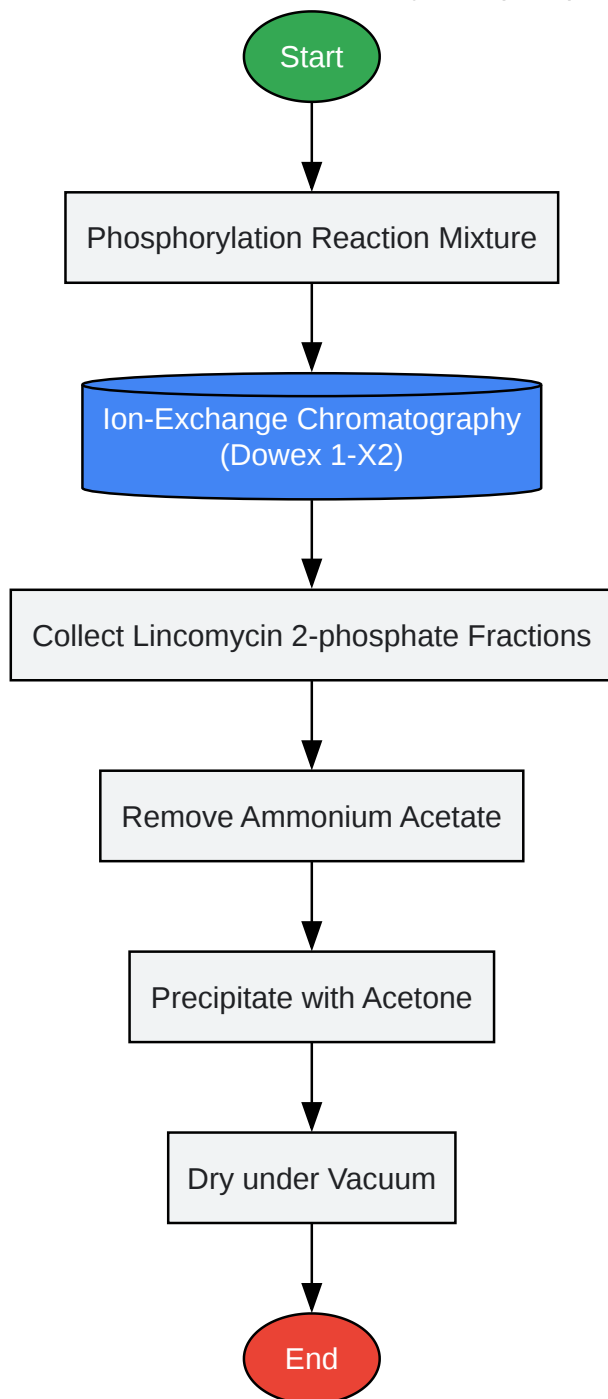
Materials:

- Lincomycin
- Phosphorylating agent
- Quaternary ammonium resin (e.g., Dowex 1-X2)
- Elution buffers (e.g., ammonium acetate)
- Solvents for precipitation (e.g., acetone)

Procedure:

- Phosphorylation: React Lincomycin with a suitable phosphorylating agent.
- Ion-Exchange Chromatography:
 - Load the reaction mixture onto a Dowex 1-X2 column (or equivalent).
 - Elute with a stepwise gradient of ammonium acetate.
 - Collect fractions containing **Lincomycin 2-phosphate**.
- Desalting and Precipitation:
 - Remove the ammonium acetate from the collected fractions, for example, by heating or lyophilization.
 - Dissolve the residue in water and precipitate the product by adding a solvent like acetone.
- Drying: Dry the purified **Lincomycin 2-phosphate** under vacuum.

Purification Workflow for Lincomycin 2-phosphate



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Caption: General workflow for the purification of **Lincomycin 2-phosphate**.

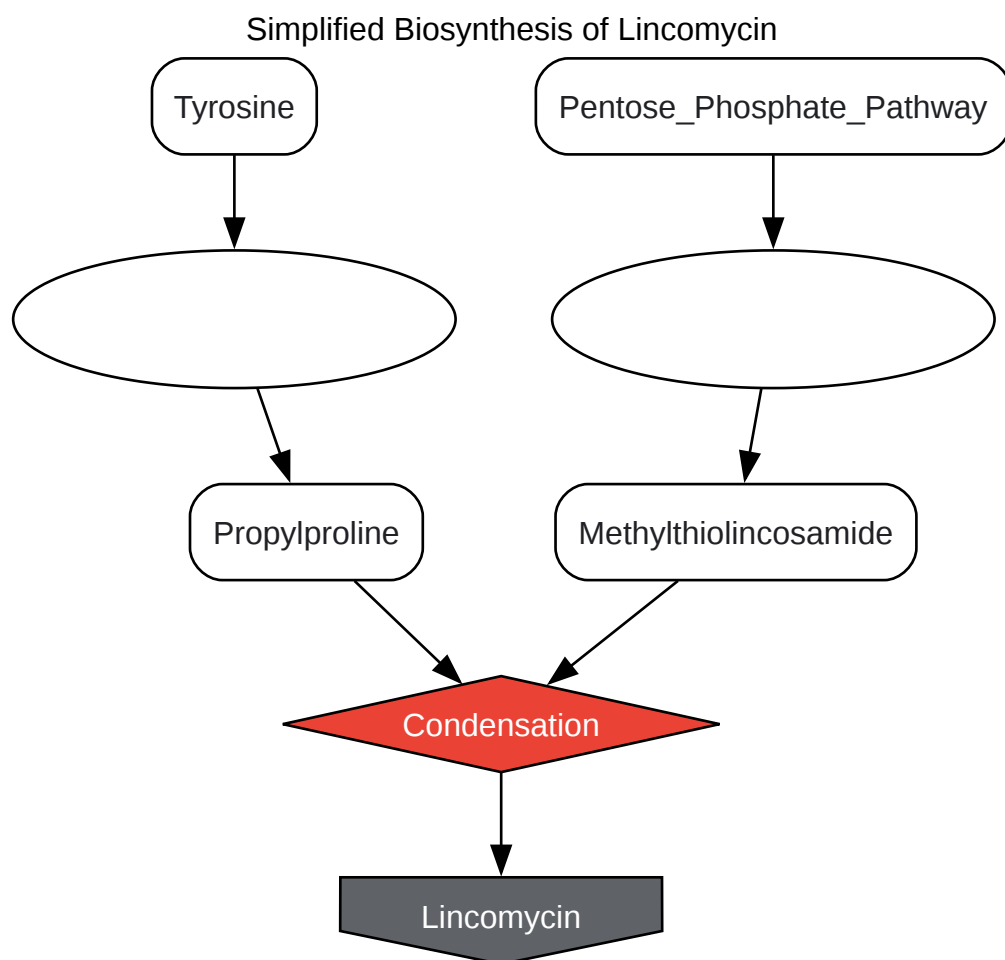
High-Performance Liquid Chromatography (HPLC) Analysis

The following is a general HPLC method for the analysis of Lincomycin, which can be adapted for **Lincomycin 2-phosphate**.

Parameter	Condition
Column	C18 reversed-phase (e.g., 250 mm x 4.6 mm, 5 μ m)
Mobile Phase	Acetonitrile and phosphate buffer (pH 6.0) with a gradient
Flow Rate	1.0 mL/min
Detection	UV at 220 nm
Injection Volume	20 μ L
Column Temperature	Ambient

Biosynthesis of the Parent Compound, Lincomycin

Lincomycin is a natural product synthesized by the bacterium *Streptomyces lincolnensis*. The biosynthesis involves two main precursors: propylproline and a C8 amino-sugar (methylthiolincosamide). These are synthesized through separate pathways and then condensed.



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Caption: Simplified biosynthetic pathway of Lincomycin.

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